

2,3-Difluoro-6-(trifluoromethyl)aniline molecular weight and formula

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Compound of Interest

Compound Name:	2,3-Difluoro-6-(trifluoromethyl)aniline
Cat. No.:	B039473

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Technical Data for 2,3-Difluoro-6-(trifluoromethyl)aniline

For researchers, scientists, and professionals in drug development, precise molecular information is foundational. This guide provides the core physicochemical properties of **2,3-Difluoro-6-(trifluoromethyl)aniline**, a fluorinated aniline derivative of interest in synthetic chemistry and materials science.

Molecular Formula and Weight

The fundamental identifying characteristics of **2,3-Difluoro-6-(trifluoromethyl)aniline** are its molecular formula and weight. These have been determined to be C7H4F5N with a molecular weight of approximately 197.11 g/mol .[\[1\]](#)[\[2\]](#) This data is crucial for stoichiometric calculations in reaction synthesis and for analytical characterization.

A summary of these key identifiers is presented in the table below for quick reference.

Identifier	Value
Chemical Name	2,3-Difluoro-6-(trifluoromethyl)aniline
CAS Number	124185-34-8
Molecular Formula	C7H4F5N
Molecular Weight	197.11 g/mol [1] [2]
Alternate Molecular Weight	197.10500 g/mol [3]

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References

- 1. 124185-34-8 | 2,3-DIFLUORO-6-(TRIFLUOROMETHYL)ANILINE - Alachem Co., Ltd. [\[alachem.co.jp\]](http://alachem.co.jp)
- 2. axel.as-1.co.jp [\[axel.as-1.co.jp\]](http://axel.as-1.co.jp)
- 3. 2,3-DIFLUORO-6-(TRIFLUOROMETHYL)ANILINE - 生产厂家 : 达阳化工 (杭州) 有限公司 - 化源网 [\[m.chemsrc.com\]](http://m.chemsrc.com)
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